

Essential Safety and Disposal Procedures for Parp1-IN-17

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Compound of Interest

Compound Name: Parp1-IN-17

Cat. No.: B15138772

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Disclaimer: As of November 2025, a specific Safety Data Sheet (SDS) for **Parp1-IN-17** is not publicly available. This document provides guidance based on general best practices for the handling and disposal of novel, research-grade small molecule inhibitors. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific protocols and comply with all local, state, and federal regulations. The information herein is intended to supplement, not replace, institutional safety procedures.

This guide provides essential procedural information for the safe handling and proper disposal of **Parp1-IN-17**, a potent PARP-1 inhibitor used in laboratory research. Adherence to these guidelines is critical for ensuring personnel safety and environmental compliance.

I. Quantitative Data

Due to the absence of a specific Safety Data Sheet, comprehensive quantitative data for **Parp1-IN-17** is limited. The following table summarizes the available information. Researchers should always treat this compound as potentially hazardous.

Parameter	Data	Source
Product Name	Parp1-IN-17	MedchemExpress
CAS Number	Not Publicly Available	-
Molecular Formula	Not Publicly Available	-
Molecular Weight	Not Publicly Available	-
IC50 Values	PARP-1: 19.24 nM, PARP-2: 32.58 nM	MedchemExpress[1]
Physical Form	Typically a solid powder	General knowledge of similar compounds
Solubility	Soluble in organic solvents like DMSO	General knowledge of similar compounds

II. Experimental Protocols: Proper Disposal Procedures

The disposal of **Parp1-IN-17** and associated materials must be handled as hazardous chemical waste. The following step-by-step protocol outlines the required procedures.

A. Personal Protective Equipment (PPE) and Handling:

- Engineering Controls: All handling of solid **Parp1-IN-17** and its solutions must be conducted within a certified chemical fume hood to prevent inhalation of dust or aerosols.
- Standard PPE: At a minimum, personnel must wear:
 - Safety goggles to protect from splashes.
 - A flame-resistant lab coat.
 - Chemical-resistant gloves (nitrile or neoprene). Double-gloving is recommended.
- Hygiene: Avoid all direct contact with the skin, eyes, and clothing. Wash hands thoroughly after handling.

B. Waste Segregation and Collection:

- Identify Waste Streams: All materials that have come into contact with **Parp1-IN-17** are considered hazardous waste. This includes:
 - Unused or expired solid compound.
 - Stock solutions and working solutions.
 - Contaminated labware (e.g., pipette tips, tubes, flasks, vials).
 - Contaminated PPE (e.g., gloves, disposable lab coats).
- Solid Waste:
 - Collect unused solid **Parp1-IN-17** and contaminated disposable labware (e.g., weighing paper, pipette tips) in a designated, leak-proof hazardous waste container lined with a heavy-duty plastic bag.^[2]
 - This container must be clearly labeled as "Hazardous Waste" and list "**Parp1-IN-17**" as a component.^{[2][3]}
- Liquid Waste:
 - Collect all solutions containing **Parp1-IN-17** (e.g., stock solutions, experimental media) in a dedicated, leak-proof, and chemically compatible liquid waste container (e.g., a high-density polyethylene or glass bottle).^[4]
 - Do not mix with incompatible waste streams. For instance, halogenated and non-halogenated solvents should generally be kept separate.
 - Keep the liquid waste container securely capped when not in use.
- Empty Container Disposal:
 - A container that held **Parp1-IN-17** is not considered empty until it has been triple-rinsed with a suitable solvent.

- The first rinseate is considered hazardous and must be collected and disposed of as liquid hazardous waste. Subsequent rinses may also need to be collected depending on institutional policy.
- After proper rinsing, deface or remove the original label and dispose of the container according to your institution's guidelines for non-hazardous lab glass or plastic.

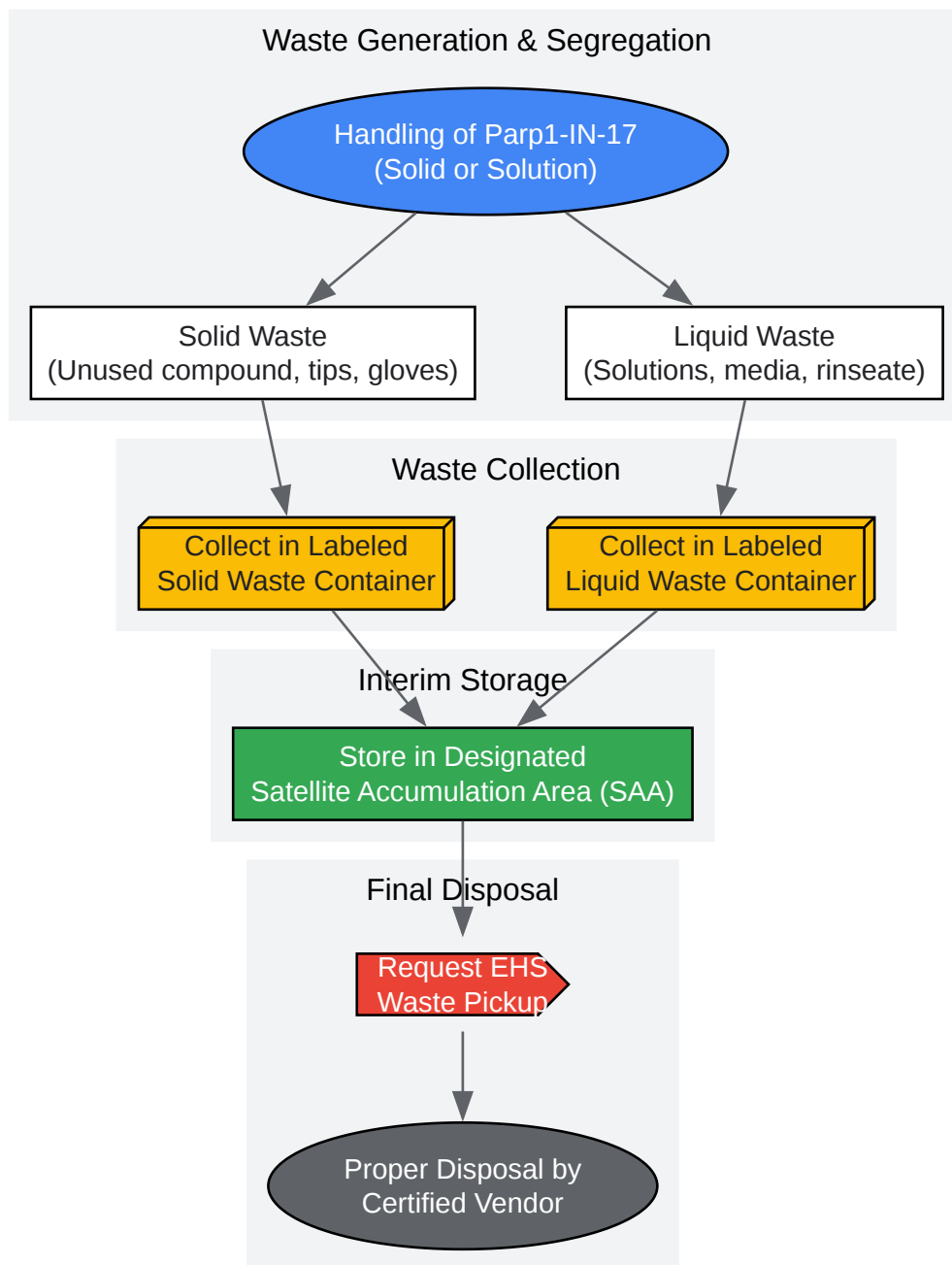
C. Waste Storage and Disposal:

- Labeling: All hazardous waste containers must be accurately and clearly labeled with:
 - The words "Hazardous Waste".
 - The full chemical name: "**Parp1-IN-17**".
 - The approximate concentration and solvent (for liquid waste).
 - The date waste was first added (accumulation start date).
- Storage: Store all **Parp1-IN-17** waste in a designated Satellite Accumulation Area (SAA) within the laboratory.
 - The SAA must be at or near the point of generation and under the control of laboratory personnel.
 - Ensure secondary containment is used for liquid waste containers to prevent spills.
- Disposal Request:
 - Once a waste container is full or reaches the institutional time limit for accumulation, submit a chemical waste pickup request to your institution's EHS department.
 - Do not dispose of **Parp1-IN-17** down the drain or in the regular trash. This is a violation of environmental regulations.

III. Mandatory Visualization

The following diagram illustrates the proper disposal workflow for **Parp1-IN-17**.

Parp1-IN-17 Disposal Workflow



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Caption: Logical workflow for the safe disposal of **Parp1-IN-17** waste.

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